

4-Chloro-2,3,5-trimethoxyaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Chloro-2,3,5-trimethoxyaniline

Cat. No.: B3291224

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Technical Guide: 4-Chloro-2,5-dimethoxyaniline

Disclaimer: Information regarding the specific compound **4-Chloro-2,3,5-trimethoxyaniline** is not readily available in public safety and toxicological databases. This guide provides a detailed overview of the structurally similar compound, 4-Chloro-2,5-dimethoxyaniline (CAS No. 6358-64-1). While these compounds share a chlorophenylamine core, their toxicological and physicochemical properties may differ. This information should be used as a preliminary reference with the understanding that it pertains to a related but distinct chemical entity.

This in-depth technical guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety, handling, and experimental data for 4-Chloro-2,5-dimethoxyaniline.

Chemical and Physical Properties

The fundamental physicochemical characteristics of 4-Chloro-2,5-dimethoxyaniline are summarized below, providing essential data for laboratory and research applications.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ ClNO ₂	[1][2]
Molecular Weight	187.62 g/mol	[2]
CAS Number	6358-64-1	[1][2]
Appearance	Solid	[1]
Melting Point	118 - 120 °C (244.4 - 248 °F)	[1]
Flash Point	163 °C (325.4 °F)	[3]
Autoignition Temperature	395 °C (743 °F)	[3]
log Pow (Octanol-Water Partition Coefficient)	1.8	[1]

Hazard Identification and Safety Data

Understanding the hazard profile of 4-Chloro-2,5-dimethoxyaniline is critical for safe handling and experimental design. This compound is classified as harmful if swallowed.[1]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Data compiled from multiple safety data sheets.

Safety and Handling

Proper personal protective equipment (PPE) and handling procedures are mandatory when working with this compound.

Precautionary Statement	Description	Reference
P264	Wash face, hands and any exposed skin thoroughly after handling.	[1] [4]
P270	Do not eat, drink or smoke when using this product.	[1] [4]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[1] [4]
P330	Rinse mouth.	[1] [4]
P501	Dispose of contents/container to an approved waste disposal plant.	[1] [4]

Toxicological Information

The toxicological data for 4-Chloro-2,5-dimethoxyaniline is limited, with acute oral toxicity being the primary reported hazard.

| Toxicity Endpoint | Species | Value | Reference | | --- | --- | --- | | Acute Oral LD50 | Not specified (laboratory animal) | 100 mg/kg | |

Further toxicological properties, such as skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity, have not been fully investigated, and the available data indicates that the classification criteria for these hazards are not met.[\[4\]](#)

Experimental Protocols

Synthesis of 4-Chloro-2,5-dimethoxyaniline

A common synthetic route to 4-Chloro-2,5-dimethoxyaniline involves the catalytic reduction of 4-chloro-2,5-dimethoxynitrobenzene.

Reaction: Catalytic reduction of 4-chloro-2,5-dimethoxynitrobenzene with hydrogen gas.[5]

Catalyst: Modified platinum-on-carbon catalyst.[6]

Solvent: Aromatic solvents such as toluene or xylene.[5]

Reaction Conditions:

- Temperature: 80°C to 110°C[5]
- Pressure: 5 to 50 atmospheres gauge[6]

Procedure:

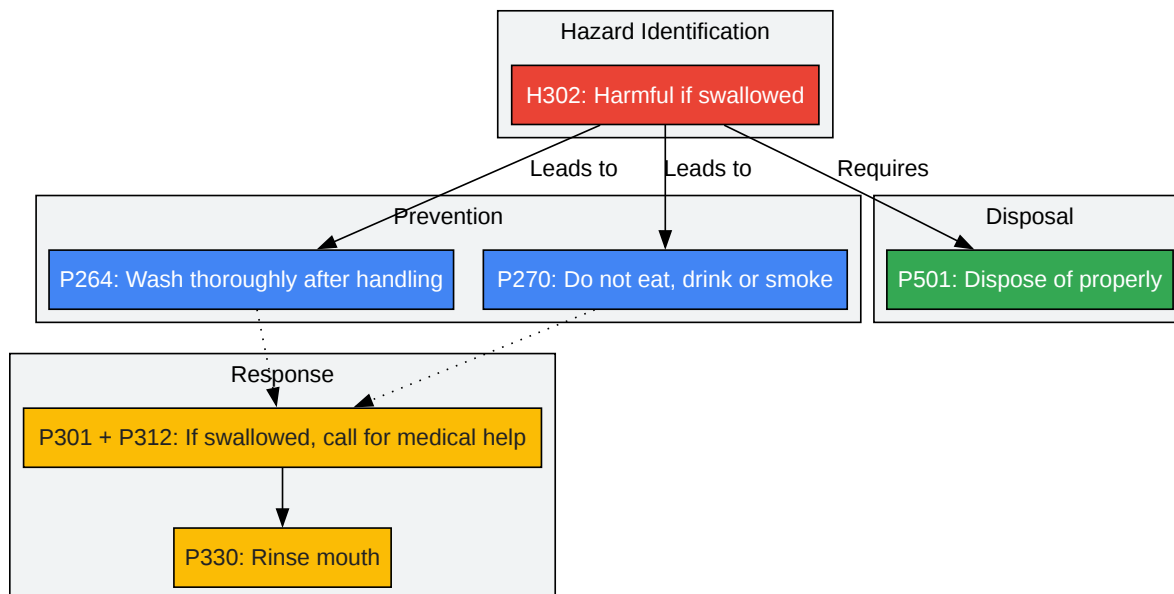
- The 4-chloro-2,5-dimethoxynitrobenzene is dissolved in an aromatic solvent.
- A modified platinum-on-carbon catalyst is added to the mixture.
- The reaction is carried out in a liquid phase under elevated temperature and pressure with the introduction of hydrogen gas.
- The reaction is monitored until the reduction is complete.
- The final product, 4-chloro-2,5-dimethoxyaniline, is isolated and purified.

This is a generalized protocol based on patented synthesis methods.

Diagrams

General Hazard Warning and Response Workflow

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary and first aid measures.

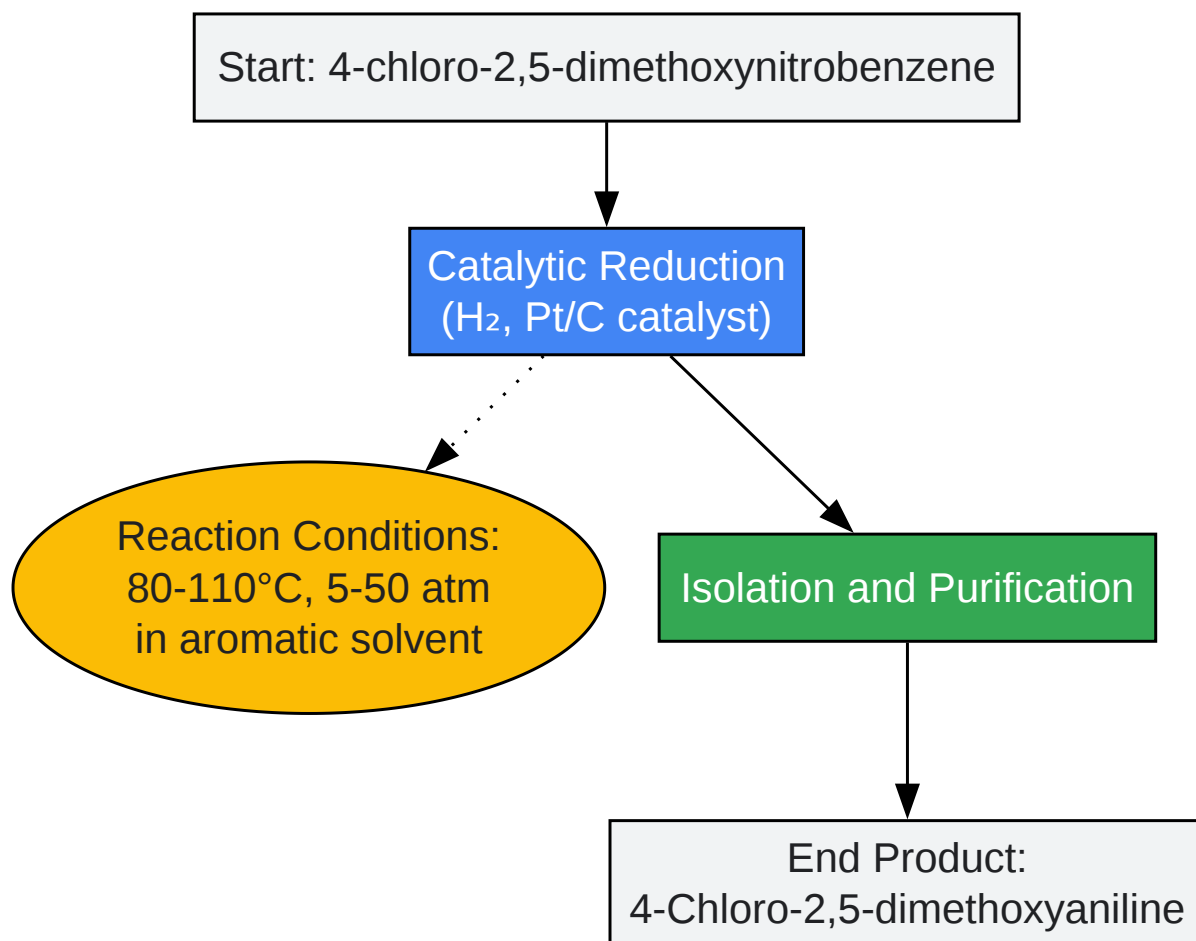


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Caption: Hazard and Response Flow for 4-Chloro-2,5-dimethoxyaniline.

Synthesis Workflow Diagram

This diagram outlines the key steps in a common synthesis process for 4-Chloro-2,5-dimethoxyaniline.



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Caption: Synthesis of 4-Chloro-2,5-dimethoxyaniline Workflow.

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